

Application Note: Gravimetric Determination of Potassium Using Sodium Tetraphenylborate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Potassium tetraphenylborate	
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Abstract

This application note provides a detailed protocol for the gravimetric determination of potassium using sodium tetraphenylborate as a precipitating agent. This method is based on the selective precipitation of potassium ions as **potassium tetraphenylborate** (K(C₆H₅)₄B), a stable, white, and sparingly soluble salt. The protocol outlines reagent preparation, a step-by-step experimental procedure, and methods for mitigating common interferences. This robust and accurate technique is suitable for the quantitative analysis of potassium in various samples, including those relevant to pharmaceutical and biological research.

Introduction

Potassium is a critical element in numerous biological and chemical processes, making its accurate quantification essential in fields ranging from soil science to drug development.[1] While instrumental methods like flame photometry and atomic absorption spectroscopy are common, gravimetric analysis offers a classic, reliable, and cost-effective alternative that does not require expensive instrumentation. The use of sodium tetraphenylborate as a precipitating agent for potassium was introduced in 1949 and has since become a well-established analytical method.[2] The reaction proceeds as follows:

$$K^+$$
 (aq) + NaB(C₆H₅)₄ (aq) \rightarrow KB(C₆H₅)₄ (s) + Na⁺ (aq)

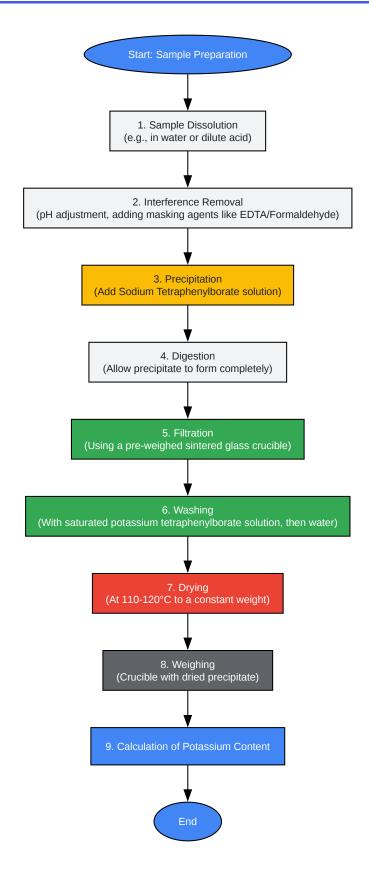


The resulting **potassium tetraphenylborate** precipitate is of high molecular weight, ensuring that a small amount of potassium yields a significant mass of precipitate, thereby enhancing the accuracy of the measurement.

Experimental Workflow

The following diagram illustrates the major steps involved in the gravimetric determination of potassium using sodium tetraphenylborate.





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Caption: Workflow for the gravimetric analysis of potassium.



Experimental Protocol

This protocol details the procedure for the gravimetric determination of potassium.

Reagents and Materials

- Sodium Tetraphenylborate Solution (1% w/v): Dissolve 5.0 g of sodium tetraphenylborate in 500 mL of deionized water. Adjust the pH to between 8 and 9 with sodium hydroxide solution to stabilize the reagent. If the solution is turbid, it may be clarified by adding a small amount of aluminum chloride, followed by filtration.[3] Store in a polyethylene bottle.
- Wash Solution (Saturated Potassium Tetraphenylborate): Prepare by adding a small
 amount of previously precipitated and washed potassium tetraphenylborate to deionized
 water. Stir, allow the excess solid to settle, and filter before use.[4] This minimizes the
 dissolution of the precipitate during washing.
- Disodium Ethylenediaminetetraacetate (EDTA) Solution (0.1 M): Dissolve 37.2 g of EDTA disodium salt dihydrate in 1 L of deionized water.
- Formaldehyde Solution (37% w/v)
- Sodium Hydroxide Solution (1 M)
- Hydrochloric Acid (concentrated)[4]
- Sintered glass crucibles (porosity 4)
- Drying oven
- Desiccator
- Analytical balance

Sample Preparation

Accurately weigh a quantity of the sample expected to contain 25-50 mg of potassium into a 250 mL beaker. Dissolve the sample in deionized water or dilute acid as appropriate.[3] If the sample contains organic matter, it may need to be ashed prior to dissolution.



Removal of Interferences

Ammonium, rubidium, and cesium ions interfere by co-precipitating with potassium.[5] Heavy metals can also interfere.

- Add 10 mL of the 0.1 M EDTA solution to the sample solution to chelate interfering metal ions.[6]
- To remove interference from ammonium ions, add 5 mL of formaldehyde solution and gently heat in a fume hood.[6]
- Adjust the pH of the solution to be weakly alkaline using the 1 M sodium hydroxide solution.
 [6]

Precipitation

- Heat the sample solution to approximately 70°C.
- Slowly, and with constant stirring, add a slight excess of the 1% sodium tetraphenylborate solution dropwise.[3] A white precipitate of **potassium tetraphenylborate** will form.
- Allow the solution to cool to room temperature while stirring occasionally to ensure complete
 precipitation.[3] Placing the beaker in an ice bath can further reduce the solubility of the
 precipitate.[4]

Filtration and Washing

- Dry a sintered glass crucible to a constant weight by heating at 110-120°C, cooling in a
 desiccator, and weighing. Repeat until consecutive weighings are within ±0.3 mg.
- Filter the precipitate under vacuum through the pre-weighed crucible.
- Wash the precipitate several times with small portions of the saturated potassium tetraphenylborate wash solution.[4]
- Finally, wash the precipitate with a few small portions of cold deionized water to remove any remaining soluble salts.[3]



Drying and Weighing

- Dry the crucible containing the precipitate in an oven at 110-120°C for at least one hour.[4]
- Transfer the crucible to a desiccator to cool to room temperature.
- · Weigh the crucible and its contents accurately.
- Repeat the drying, cooling, and weighing steps until a constant weight is achieved.

Calculation

The percentage of potassium in the original sample can be calculated using the following formula:

% K = (Weight of Precipitate (g) \times Gravimetric Factor \times 100) / Initial Weight of Sample (g)

The gravimetric factor for converting the mass of **potassium tetraphenylborate** ($KB(C_6H_5)_4$) to the mass of potassium (K) is calculated as:

Gravimetric Factor = (Atomic Weight of K) / (Molecular Weight of KB(C_6H_5)₄) = 39.0983 / 358.33 = 0.1091[7]

Data Presentation

The following table provides an example of data that would be collected during this analysis.



Parameter	Sample 1	Sample 2	Sample 3
Initial Sample Weight (g)	1.5025	1.5103	1.4988
Weight of Crucible (g)	25.4531	25.8912	25.6724
Weight of Crucible + Precipitate (g)	25.7834	25.2345	25.0136
Weight of Precipitate (g)	0.3303	0.3433	0.3412
Calculated Weight of Potassium (g)	0.0360	0.0375	0.0372
Potassium Content (% w/w)	2.40%	2.48%	2.48%

Conclusion

The gravimetric determination of potassium using sodium tetraphenylborate is a highly accurate and precise method suitable for a wide range of applications in research and development. By following the detailed protocol and taking care to mitigate potential interferences, reliable quantitative data on potassium content can be obtained. This method serves as a valuable tool, particularly when high accuracy is required or when instrumental techniques are unavailable.

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- To cite this document: BenchChem. [Application Note: Gravimetric Determination of Potassium Using Sodium Tetraphenylborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360423#gravimetric-determination-of-potassium-using-sodium-tetraphenylborate]

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